

p-Tolylpinacolboronate-d3 molecular weight and formula

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Compound of Interest

Compound Name: *p*-Tolylpinacolboronate-d3

Cat. No.: B14031904

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Technical Data Sheet: p-Tolylpinacolboronate-d3

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for the deuterated isotopologue of p-tolylboronic acid pinacol ester, **p-Tolylpinacolboronate-d3**. The inclusion of deuterium isotopes is a critical tool in mechanistic studies, pharmacokinetic analysis, and as internal standards in quantitative mass spectrometry.

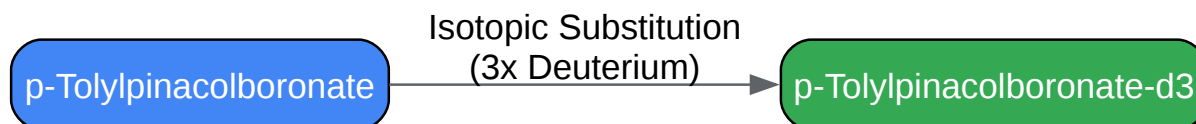
Chemical and Physical Properties

The key molecular identifiers for **p-Tolylpinacolboronate-d3** are summarized below. For comparative purposes, data for the corresponding non-deuterated p-Tolylpinacolboronate is also provided.

Property	p-Tolylpinacolboronate-d3	p-Tolylpinacolboronate
Molecular Formula	C ₁₃ H ₁₆ D ₃ BO ₂ [1]	C ₁₃ H ₁₉ BO ₂ [2][3][4]
Molecular Weight	221.12 g/mol [1]	218.1 g/mol [2][5][6]
CAS Number	2235417-07-7[1]	195062-57-8[2][4][5]

Logical Relationship Diagram

The following diagram illustrates the relationship between the deuterated and non-deuterated forms of p-tolylpinacolboronate.



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